

A Comparative Analysis of Fenoxaprop-P-ethyl and Quizalofop-p-ethyl Herbicidal Activity

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Compound of Interest

Compound Name: Fenoxaprop-P

Cat. No.: B040489

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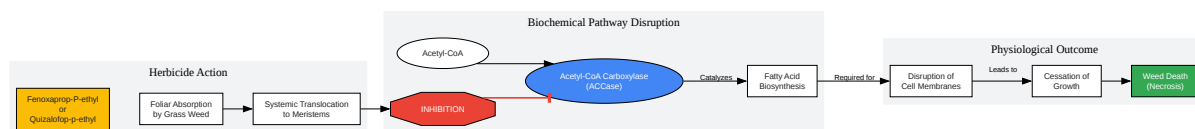
This guide provides an objective comparison of the herbicidal performance of **Fenoxaprop-P-ethyl** and **Quizalofop-p-ethyl**, two widely used post-emergence herbicides for the control of grass weeds. Both active ingredients belong to the aryloxyphenoxypropionate ('fop') chemical family and are recognized for their systemic action and selectivity in broadleaf crops. This document synthesizes experimental data on their mechanism of action, herbicidal efficacy, and crop tolerance to assist in informed selection for research and agricultural applications.

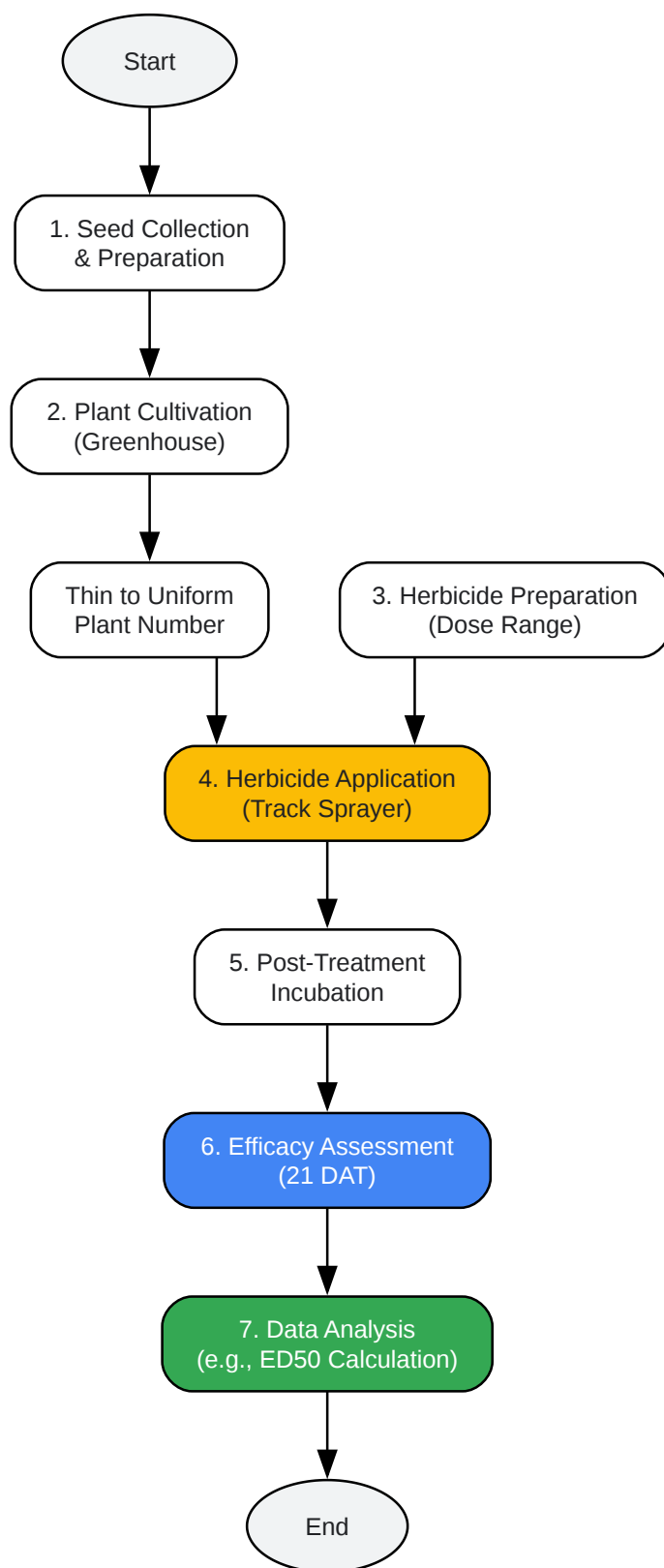
General Properties and Mechanism of Action

Fenoxaprop-P-ethyl and **Quizalofop-p-ethyl** are the active R-enantiomers of their respective racemic mixtures.[1] They function as systemic herbicides, meaning they are absorbed primarily through the leaves of the target grass weeds and translocated throughout the plant to the sites of action.[2][3]

Both herbicides share the same primary mode of action: the inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase).[2][3] ACCase is a critical enzyme in the biosynthesis of fatty acids (lipids), which are essential components for building cell membranes and for energy storage.[4] [5] By inhibiting ACCase in the meristematic tissues (growing points) of grasses, these herbicides halt the production of new cells, leading to a cessation of growth, followed by chlorosis (yellowing), and eventual necrosis and death of the weed.[4][5] This targeted action on the ACCase enzyme found in most grass species (Poaceae family) is the basis for their

selectivity, as the ACCase enzyme in broadleaf (dicot) plants is structurally different and not affected.[6][7]





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